

Comparative study of plasticizers derived from 1,2-Cyclohexanedicarboxylic acid

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Compound of Interest

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An In-depth Technical Guide to Plasticizers Derived from **1,2-Cyclohexanedicarboxylic Acid**

Audience: Researchers, scientists, and drug development professionals.

Executive Summary

The landscape of polymer additives is undergoing a significant transformation, driven by regulatory scrutiny and consumer demand for safer materials. Traditional phthalate plasticizers, particularly di(2-ethylhexyl) phthalate (DEHP), have faced restrictions due to concerns over their potential endocrine-disrupting properties.[1][2][3][4] This has spurred the development and adoption of alternative plasticizers, among which esters of **1,2-Cyclohexanedicarboxylic acid** have emerged as leading candidates. The most prominent member of this class, 1,2-Cyclohexane dicarboxylic acid diisononyl ester (DINCH), is now widely used in sensitive applications such as medical devices, toys, and food packaging.[2][3][5] This technical guide provides a comparative study of these next-generation plasticizers, focusing on their synthesis, mechanism of action, performance characteristics, and toxicological profiles, supported by detailed experimental protocols and quantitative data.

Introduction to 1,2-Cyclohexanedicarboxylic Acid Plasticizers

Plasticizers are additives that increase the flexibility, workability, and durability of polymeric materials, most notably polyvinyl chloride (PVC).[6][7] They function by embedding themselves

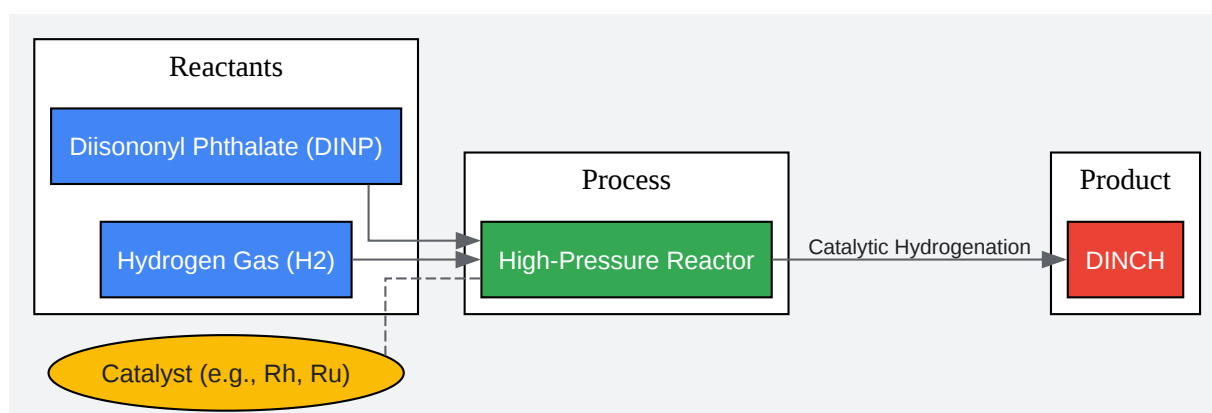
between the polymer chains, reducing intermolecular forces and lowering the glass transition temperature (T_g).^{[6][7]} For decades, phthalate esters were the industry standard. However, their tendency to migrate from the polymer matrix and their classification as potential endocrine disruptors have necessitated the search for safer alternatives.^{[2][4]}

Esters of **1,2-Cyclohexanedicarboxylic acid**, such as DINCH, are non-phthalate plasticizers developed specifically for applications with close human contact.^{[5][8]} They are produced by the hydrogenation of the corresponding phthalate esters, which saturates the aromatic ring and alters the molecule's toxicological and physical properties.^[8] This structural modification results in a favorable safety profile while maintaining excellent plasticizing performance.^{[8][9]}

Synthesis and Mechanism of Action

Synthesis Pathway

The primary industrial route for producing **1,2-Cyclohexanedicarboxylic acid** esters is the catalytic hydrogenation of their phthalate analogues. For example, Diisononyl Phthalate (DINP) is converted to Diisononyl 1,2-cyclohexanedicarboxylate (DINCH).^{[8][10]} This process involves reacting the phthalate ester with hydrogen gas in the presence of a catalyst, typically a noble metal like rhodium or ruthenium, under controlled temperature and pressure.

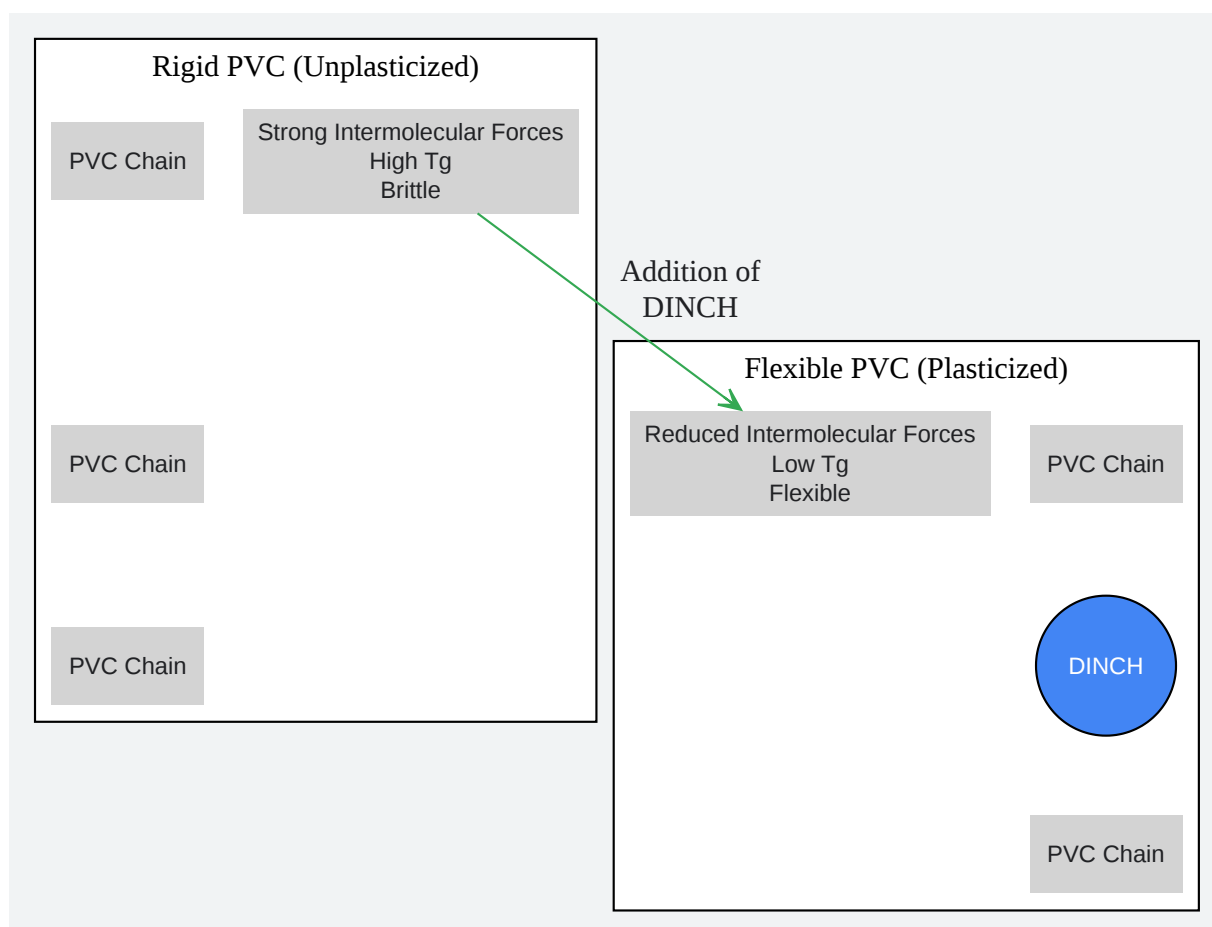


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Caption: Synthesis of DINCH via catalytic hydrogenation of DINP.

Mechanism of Plasticization

At a molecular level, plasticizers function by disrupting the rigid structure of the polymer matrix. The plasticizer molecules, which are smaller than the polymer chains, intersperse themselves between the long PVC chains. This increases the "free volume" within the material, allowing the polymer chains to slide past one another more easily when a force is applied.^{[6][11]} This increased molecular mobility manifests as enhanced flexibility, reduced hardness, and a lower glass transition temperature (T_g). The effectiveness of a plasticizer is largely dependent on its compatibility with the polymer, which is influenced by factors like molecular size, polarity, and structure.^[6]



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Caption: Molecular mechanism of PVC plasticization.

Comparative Performance Data

The performance of plasticizers is evaluated based on their effect on the mechanical and thermal properties of the polymer, as well as their permanence (i.e., resistance to migration). The following tables summarize comparative data for DINCH against the traditional phthalate DEHP and another common non-phthalate alternative, DEHT (Di(2-ethylhexyl) terephthalate). Data is typically for PVC formulations with plasticizer content around 40-60 phr (parts per hundred resin).

Table 1: Mechanical Properties of Plasticized PVC

Property	Test Method	DEHP	DINCH	DEHT	Unit
Tensile Strength	ASTM D638	20 - 24	22 - 26	23 - 27	MPa
Elongation at Break	ASTM D638	300 - 350	320 - 380	280 - 330	%
100% Modulus	ASTM D638	9 - 11	10 - 12	11 - 13	MPa
Hardness	ASTM D2240	75 - 85	80 - 90	82 - 92	Shore A

Note: Values are typical ranges and can vary with specific formulations.

Table 2: Thermal and Migration Properties

Property	Test Method	DEHP	DINCH	DEHT	Unit
Glass Transition Temp. (Tg)	ASTM D3418	-35 to -45	-40 to -50	-45 to -55	°C
Volatility (Weight Loss)	ASTM D1203	1.5 - 2.5	0.8 - 1.2	0.7 - 1.1	%
Migration into Hexane	ASTM D1239	15 - 20	8 - 12	7 - 11	% Wt. Loss
Migration into Oil	ASTM D1239	4 - 6	1 - 2	1 - 2	% Wt. Loss

Note: Lower values for volatility and migration indicate better permanence.

Experimental Protocols

Detailed and standardized methodologies are crucial for the accurate comparison of plasticizer performance.

Preparation of Plasticized PVC Sheets

- **Compounding:** Dry blend PVC resin (e.g., K-value 67-70), plasticizer (at the desired phr), thermal stabilizer (e.g., Ca/Zn stearate, 2-3 phr), and lubricant (e.g., stearic acid, 0.5 phr) in a high-speed mixer.
- **Milling:** Process the compound on a two-roll mill at a temperature of 160-170°C for 5-10 minutes until a homogeneous sheet is formed.
- **Molding:** Press the milled sheet in a hydraulic press at 170-180°C under a pressure of 10-15 MPa for 5 minutes, followed by cool pressing for 5 minutes to create a plaque of uniform thickness (e.g., 1-2 mm).
- **Conditioning:** Condition the molded sheets at $23 \pm 2^\circ\text{C}$ and $50 \pm 5\%$ relative humidity for at least 24 hours before testing, as per ASTM D618.

Mechanical Properties Testing

- Protocol: ASTM D638 - "Standard Test Method for Tensile Properties of Plastics"
- Apparatus: Universal Testing Machine (UTM) with a suitable load cell.
- Specimen: Die-cut dumbbell-shaped specimens (Type IV) from the conditioned sheets.
- Procedure:
 - Measure the width and thickness of the narrow section of the specimen.
 - Mount the specimen in the grips of the UTM.
 - Apply a tensile load at a constant crosshead speed (e.g., 50 mm/min).
 - Record the load and elongation until the specimen fractures.
- Calculations:
 - Tensile Strength (MPa): $\text{Maximum load} / \text{Original cross-sectional area}$.
 - Elongation at Break (%): $(\text{Final length} - \text{Initial length}) / \text{Initial length} * 100$.

Thermal Analysis

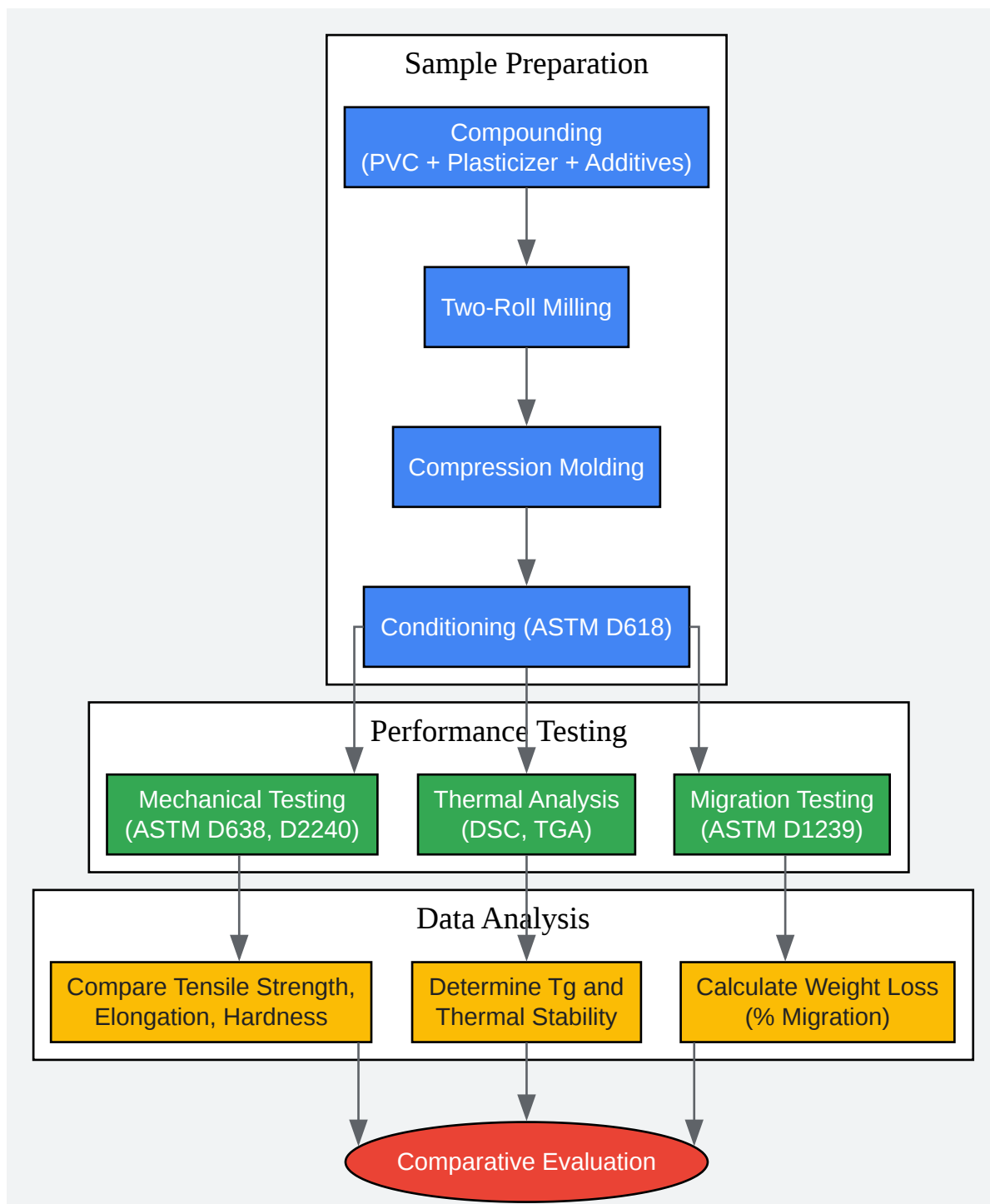
- Protocol 1: ASTM D3418 - "Standard Test Method for Transition Temperatures and Enthalpies of Fusion and Crystallization of Polymers by Differential Scanning Calorimetry (DSC)"
- Purpose: To determine the Glass Transition Temperature (T_g).
- Procedure:
 - A small sample (5-10 mg) is sealed in an aluminum pan.
 - The sample is heated to a temperature above its processing temperature (e.g., 200°C) to erase thermal history.

- It is then cooled at a controlled rate (e.g., 10°C/min) to below its expected T_g (e.g., -80°C).
- A second heating scan is performed at the same rate, and the T_g is determined from the inflection point in the heat flow curve.[\[12\]](#)[\[13\]](#)
- Protocol 2: ASTM E1131 - "Standard Test Method for Compositional Analysis by Thermogravimetry"
- Purpose: To assess thermal stability and volatility.
- Procedure:
 - A sample (10-20 mg) is placed in the TGA furnace.
 - The sample is heated at a constant rate (e.g., 10°C/min) in a controlled atmosphere (e.g., nitrogen or air).[\[14\]](#)
 - The weight of the sample is recorded as a function of temperature. The temperature at which significant weight loss begins is an indicator of thermal stability.

Migration Resistance Testing

- Protocol: ASTM D1239 - "Standard Test Method for Resistance of Plastic Films to Extraction by Chemicals"
- Purpose: To measure the amount of plasticizer that leaches out into a liquid.
- Procedure:
 - Cut a precisely sized specimen (e.g., 50 x 50 mm) and record its initial weight (W₁).
 - Immerse the specimen completely in the test liquid (e.g., distilled water, n-hexane, olive oil) in a sealed container.[\[15\]](#)[\[16\]](#)
 - Maintain at a specified temperature (e.g., 23°C or 60°C) for a set duration (e.g., 24 hours).
 - Remove the specimen, gently wipe it dry, and condition it to allow any absorbed solvent to evaporate.

- Record the final weight (W2).
- Calculation:
 - Percent Weight Loss (%): $[(W1 - W2) / W1] * 100$.



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Caption: General workflow for comparative evaluation of plasticizers.

Toxicological Profile

A key driver for the adoption of **1,2-Cyclohexanedicarboxylic acid** plasticizers is their favorable toxicological profile compared to many ortho-phthalates.

- **Reproductive and Developmental Toxicity:** Extensive studies on DINCH have shown no evidence of the reproductive or developmental toxicity that has been a primary concern for DEHP.^{[8][9]} Unlike DEHP, DINCH does not appear to cause testicular toxicity in animal studies.^[9]
- **Endocrine Disruption:** DINCH is not considered an endocrine disruptor.^{[17][9]} While some recent in-vitro studies suggest that DINCH might affect lipid metabolism, the overall weight of evidence from regulatory bodies indicates a lack of endocrine-disrupting properties relevant to human health at typical exposure levels.^{[18][19]}
- **General Toxicity:** The acute toxicity of DINCH is very low.^[20] In repeated-dose studies in animals, the target organs identified at high doses were the liver, kidney, and thyroid, but these effects were often associated with metabolic processes specific to the animal models and considered to have a threshold.^[9]
- **Metabolism:** When ingested, DINCH is rapidly metabolized and excreted.^[20] Its metabolites can be used as biomarkers to monitor human exposure.^{[8][21]} Studies have shown that while human exposure to DINCH is widespread, the levels are generally much lower than for legacy phthalates.^{[2][8]}

Applications in Sensitive Industries

The combination of good plasticizing performance and a strong safety profile makes DINCH and related compounds ideal for use in sensitive applications where human contact is direct and prolonged.

- **Medical Devices:** Used in IV bags, tubing, catheters, and other flexible PVC medical products as a replacement for DEHP.^{[1][3][17][5]}

- Toys and Childcare Articles: Widely used to ensure the safety of toys, teething rings, and other items for children.[\[2\]](#)[\[3\]](#)[\[17\]](#)[\[5\]](#)
- Food Contact Materials: Approved for use in food packaging films, seals, and tubing, owing to its very low migration rate into fatty and aqueous foods.[\[3\]](#)[\[5\]](#)
- Other Applications: Also found in flooring, wall coverings, adhesives, and sealants where low emissions and safety are desired.[\[5\]](#)[\[22\]](#)

Conclusion

Plasticizers derived from **1,2-Cyclohexanedicarboxylic acid**, led by DINCH, represent a significant advancement in polymer additive technology. They offer a technically robust and toxicologically sound alternative to traditional ortho-phthalates. Their performance in terms of mechanical properties, thermal stability, and permanence is comparable, and often superior, to that of DEHP. For researchers and professionals in fields like drug development, where the safety and integrity of materials are paramount, these plasticizers provide a reliable solution for formulating flexible polymers that meet stringent regulatory and safety standards. The continued study and development of such alternatives are crucial for advancing material safety and sustainability in science and industry.

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